Application Notes and Protocols for Assessing BP14979 Effects in Mice

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Compound of Interest

Compound Name:	*BP14979*
CAS No.:	*1000036-77-0*
Cat. No.:	*B606322*

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These application notes provide a comprehensive guide to conducting behavioral assays in mice to assess the effects of **BP14979**, a dopamine D3 receptor partial agonist. The protocols and data presentation formats are designed to facilitate the systematic evaluation of **BP14979**'s pharmacological profile, particularly its impact on locomotion, anxiety, depression-like behavior, reward, and social interaction.

Introduction to **BP14979**

BP14979 is a novel compound characterized as a partial agonist of the dopamine D3 receptor.[1][2][3] The dopamine D3 receptor is predominantly expressed in the limbic areas of the brain, such as the nucleus accumbens, which are critically involved in motivation, emotion, and reward processing.[4][5] As a partial agonist, **BP14979** is expected to exhibit a unique pharmacological profile, potentially acting as a functional antagonist in the presence of high dopamine levels and as an agonist in low dopamine states.[6][7][8] This dual activity makes it a promising candidate for treating various neuropsychiatric and substance use disorders.[5] The

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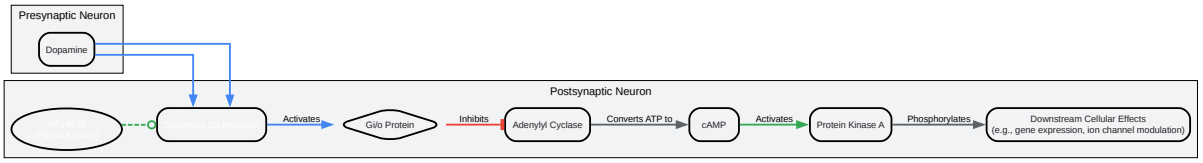
behavioral assays outlined below are designed to elucidate the in vivo effects of **BP14979** and to characterize its potential therapeutic applications.

Dopaminergic Signaling Pathway

The following diagram illustrates the simplified signaling pathway of dopamine D2-like receptors, including the D3 receptor, which are Gi-coupled protein receptors. Their activation typically leads to the inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and modulation of downstream signaling cascades.



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Caption: Simplified Dopamine D3 Receptor Signaling Pathway.

Experimental Workflow

The following diagram outlines a typical experimental workflow for assessing the behavioral effects of **BP14979** in mice.

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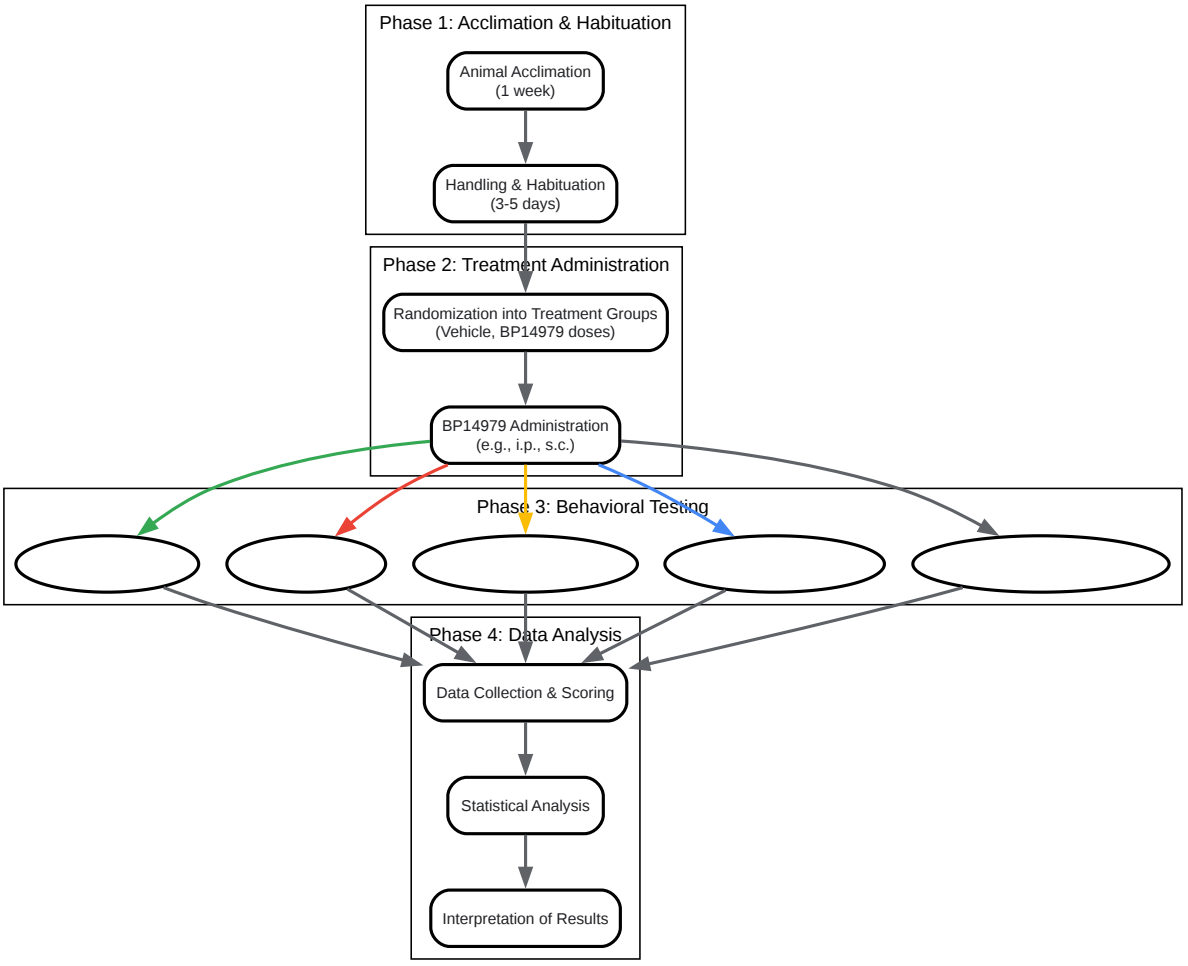

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